

# Application Note: High-Resolution Mass Spectrometry Analysis of Bonducellpin C

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## Compound of Interest

Compound Name: *Bonducellpin C*

Cat. No.: *B1150779*

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## Introduction

**Bonducellpin C** is a cassane-type furanoditerpenoid isolated from the seeds of *Caesalpinia bonduc*. As a member of a class of natural products with diverse biological activities, the accurate identification and structural elucidation of **Bonducellpin C** are crucial for further pharmacological studies and drug development. High-resolution mass spectrometry (HR-MS) and tandem mass spectrometry (MS/MS) are powerful analytical techniques for determining the elemental composition and structural features of such complex molecules. This application note provides a detailed protocol for the analysis of **Bonducellpin C** using HR-MS and MS/MS, including sample preparation, instrumental parameters, and data analysis.

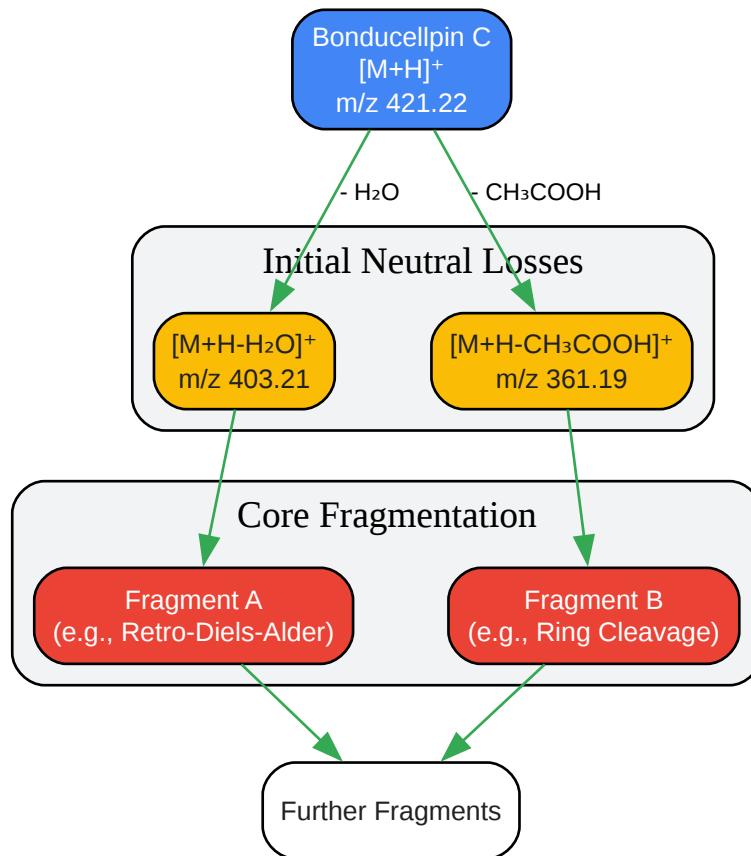
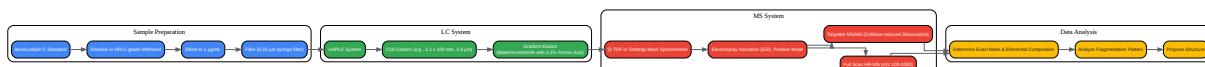
## Molecular Information

The fundamental molecular properties of **Bonducellpin C** are essential for its mass spectrometric analysis.

Property	Value
Molecular Formula	$C_{23}H_{32}O_7$ <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	420.50 g/mol <a href="#">[2]</a>
Exact Mass (Monoisotopic)	420.21480 amu

## Experimental Protocols

A generalized experimental workflow for the HR-MS and MS/MS analysis of **Bonducellpin C** is presented below.



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## References

- 1. chemwhat.com [chemwhat.com]
- 2. medchemexpress.com [medchemexpress.com]
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